

An In-depth Technical Guide to 4-Hydroxybenzoate: Properties, Synthesis, and Biological Signaling

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Compound of Interest

Compound Name: **4-Hydroxybenzoate**

Cat. No.: **B8730719**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-hydroxybenzoate**, its esters (parabens), and their significance in various scientific fields. It covers the fundamental chemical and physical properties, detailed experimental protocols for synthesis and analysis, and an in-depth look at its role in biological signaling pathways.

Core Properties of 4-Hydroxybenzoic Acid

4-Hydroxybenzoic acid, also known as p-hydroxybenzoic acid (PHBA), is a monohydroxybenzoic acid, a phenolic derivative of benzoic acid. It serves as the parent compound for a class of esters known as parabens, which are widely used as preservatives in cosmetics, pharmaceuticals, and food products.

Chemical Structure and Identification

The chemical structure of 4-hydroxybenzoic acid consists of a benzene ring substituted with a hydroxyl group and a carboxylic acid group at the para (4) position.

SMILES:C1=CC(=CC=C1C(=O)O)O

InChI: InChI=1S/C7H6O3/c8-6-3-1-5(2-4-6)7(9)10/h1-4,8H,(H,9,10)

Physicochemical and Toxicological Data

A summary of the key quantitative data for 4-hydroxybenzoic acid is presented in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	99-96-7	[1] [2] [3] [4]
Molecular Formula	C ₇ H ₆ O ₃	[1] [3]
Molecular Weight	138.12 g/mol	
Appearance	White crystalline solid	[3]
Melting Point	214.5 °C	[5]
Solubility in Water	0.5 g/100 mL; soluble in about 125 parts water	[5]
Solubility in Organic Solvents	Freely soluble in alcohol; soluble in ether and acetone; slightly soluble in chloroform.	[2] [5] [6]
Acidity (pKa)	4.54	[5]
logP (Octanol/Water Partition Coefficient)	1.58	[5]
LD ₅₀ (Oral, Mouse)	2200 mg/kg	[5]

Experimental Protocols

This section details methodologies for the synthesis of a 4-hydroxybenzoic acid derivative and analytical procedures for its quantification.

Synthesis of 4-Hydroxybenzamide from p-Hydroxybenzoic Acid

The conversion of p-hydroxybenzoic acid to 4-hydroxybenzamide can be achieved through two primary routes: direct amidation or a two-step process involving esterification followed by

amidation.[\[2\]](#)

Route 1: Direct Amidation via Methyl Carbamate[\[2\]](#)

This single-step method offers high efficiency and atom economy.

- Reagents and Materials:
 - p-Hydroxybenzoic acid: 139.6 g
 - Methyl carbamate: 90.7 g
 - Triethylenediamine (DABCO): 4.2 g (catalyst)
 - 500 mL reactor with heating and vacuum distillation capabilities
- Procedure:
 - Charge the reactor with p-hydroxybenzoic acid, methyl carbamate, and triethylenediamine.
 - Slowly heat the mixture to 130°C over 30 minutes.
 - Continue to slowly increase the temperature to 180°C and maintain for 4 hours.
 - Monitor the reaction progress by measuring the residual p-hydroxybenzoic acid content, with the reaction considered complete when the content is below 0.1%.
 - Upon completion, recover the unreacted methyl carbamate and the triethylenediamine catalyst via vacuum distillation.
 - The remaining product is 4-hydroxybenzamide.

Route 2: Two-Step Synthesis (Esterification and Amidation)[\[2\]](#)

- Step 1: Esterification of p-Hydroxybenzoic Acid
 - Reagents and Materials:
 - p-Hydroxybenzoic acid

- Methanol (recommended molar ratio of 1:3 acid to methanol)
- Concentrated sulfuric acid (catalytic amount)
- Toluene
- 3-necked flask with reflux condenser and water separator
- Procedure:
 - In the 3-necked flask, combine p-hydroxybenzoic acid and methanol.
 - Add a catalytic amount of concentrated sulfuric acid and toluene.
 - Heat the mixture to reflux (approximately 90-100°C) for at least one hour, using a water separator to remove the water formed during the reaction.
 - After the reaction is complete, cool the mixture to approximately 5°C to crystallize the methyl p-hydroxybenzoate.
 - Separate the crystalline product by vacuum filtration and dry.
- Step 2: Amidation of Methyl p-Hydroxybenzoate
 - Reagents and Materials:
 - Methyl p-hydroxybenzoate: 8.6 g (0.060 mol)
 - 28% Concentrated Ammonia Water: 150 mL
 - Reaction kettle or suitable pressure vessel
 - Rotary evaporator
 - Procedure:
 - Place the methyl p-hydroxybenzoate and concentrated ammonia water into the reaction vessel.

- With stirring, heat the mixture to a temperature of 100-120°C and maintain until the reaction is complete, as monitored by Thin Layer Chromatography (TLC).
- Cool the reaction solution.
- Concentrate the solution using a rotary evaporator.
- Filter and dry the resulting 4-hydroxybenzamide.

Analytical Quantification

High-performance liquid chromatography (HPLC) is a suitable method for the quantitative analysis of 4-hydroxybenzoic acid and its derivatives.[6]

- Method: A rapid determination can be achieved using a monolithic column with a high flow rate.[7][8]
- Column: Onyx 100 × 4.6 mm monolithic column[7][8]
- Flow Rate: > 5 mL/min[7][8]
- Detection: UV detection at 254 nm[7][8]
- Sample Preparation: Simple sample preparation is typically required.[7][8]
- Run Time: Less than 1 minute.[7][8]
- Validation: The method has been shown to have good recovery (97.3% to 100.0%) at various impurity levels.[7][8]

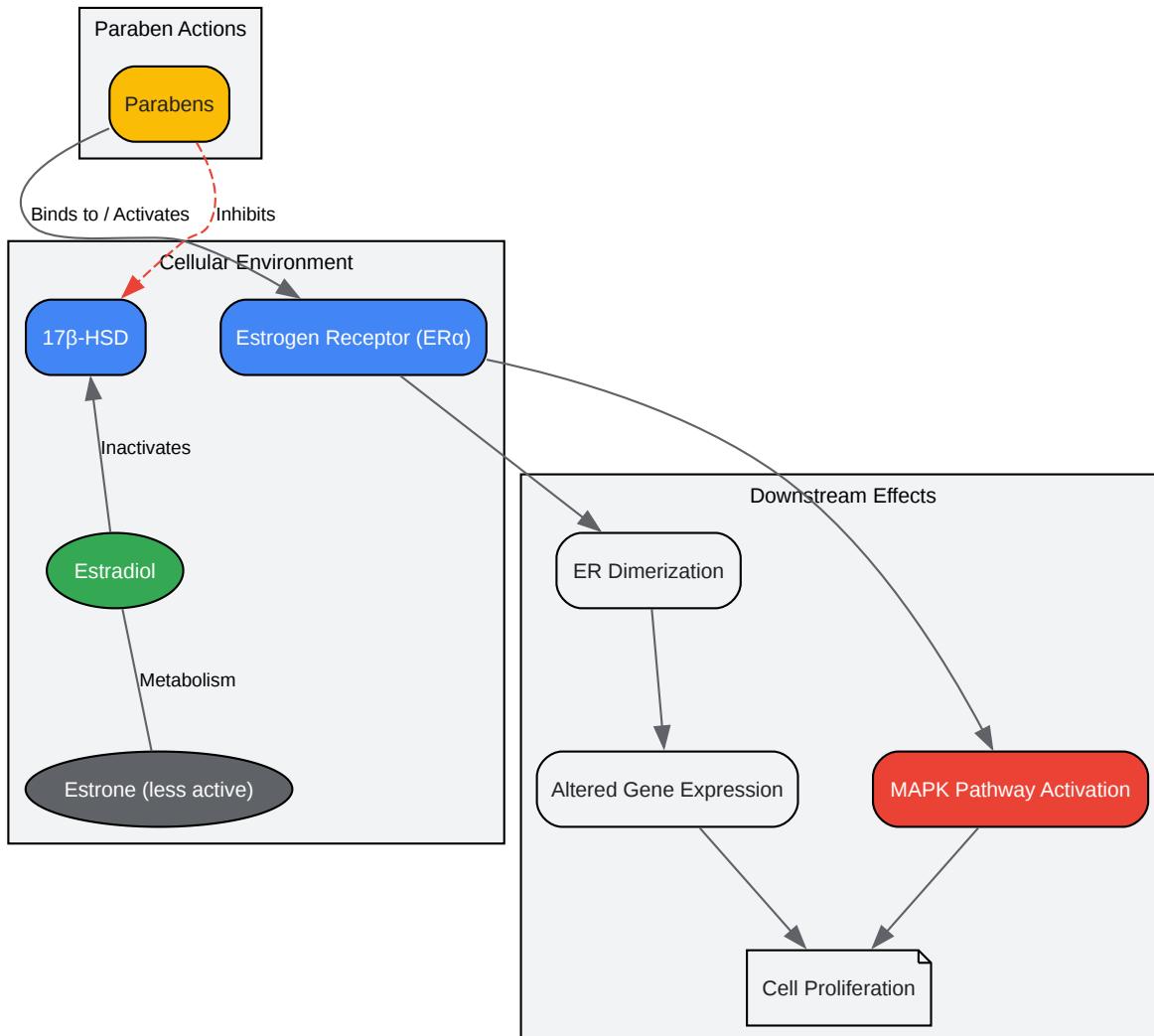
Microemulsion electrokinetic chromatography (MEEKC) has also been developed and validated for the selective and quantitative analysis of **4-hydroxybenzoate** preservatives and their impurities.[9]

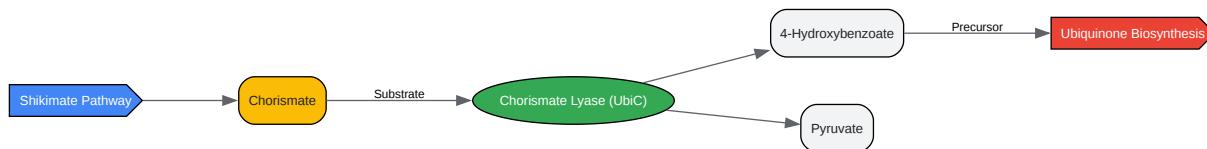
Signaling Pathways and Biological Activity

4-Hydroxybenzoate and its esters are biologically active molecules that can participate in and interfere with various signaling pathways in both microorganisms and higher organisms.

Bacterial Quorum Sensing

In the bacterium *Shigella sonnei*, 4-hydroxybenzoic acid acts as a quorum-sensing signal to regulate its physiology and virulence.[10][11] The biosynthesis is carried out by the enzyme UbiC, a chorismate pyruvate-lyase.[11] The signaling pathway involves the binding of 4-HBA to the response regulator AaeR, which in turn modulates the expression of target genes involved in biofilm formation, extracellular polysaccharide (EPS) production, and virulence.[10][11]



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